

Commercial Suppliers of Deuterated Alpha-Ketoglutaric Acid: A Technical Guide

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Compound of Interest

Compound Name: 2-Oxo(\sim 2- H_4)pentane(\sim 2- H_2)
dioic acid

Cat. No.: B1511390

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of commercial suppliers of deuterated alpha-ketoglutaric acid (α -KG), a critical metabolite and signaling molecule. This document is intended for researchers, scientists, and drug development professionals who utilize stable isotope-labeled compounds for metabolic research, drug discovery, and diagnostics. In addition to a comparative summary of commercial suppliers, this guide details relevant experimental protocols and key signaling pathways involving α -KG.

Commercial Availability of Deuterated α -Ketoglutaric Acid

The selection of a suitable commercial supplier for deuterated α -KG is critical for the success of isotopic tracing studies. Key factors for consideration include the degree and position of deuteriation, chemical purity, isotopic enrichment, available formulations (e.g., free acid, salt), and lot-to-lot consistency. Below is a summary of major commercial suppliers and their deuterated α -KG product offerings.

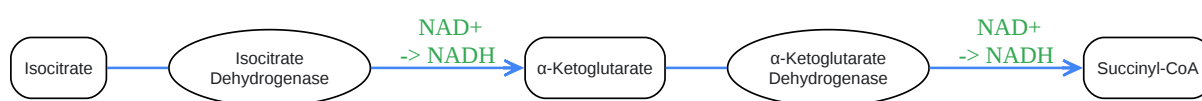
Supplier	Product Name	Degree of Deuteration	Isotopic Enrichment/ Purity	CAS Number	Applications
Cambridge Isotope Laboratories, Inc.	α -Ketoglutaric acid (D6, 98%)	D6	98% Chemical Purity	1173021-86-7	Biomolecular NMR, Metabolism, Metabolomics [1][2]
MedChemExpress	2-Ketoglutaric acid-d4	D4	Not specified	Not specified	Intermediate in the Krebs cycle, nitrogen assimilation[3]
2-Ketoglutaric acid-d6	D6	Not specified	Not specified	Intermediate in the Krebs cycle, nitrogen assimilation[4]	
CDN Isotopes	2-Oxo-1,5-pentanedioic Acid-d6	D6	98 atom % D	1173021-86-7	Not specified
Santa Cruz Biotechnology	α -Ketoglutaric-d6 Acid	D6	Not specified	1173021-86-7	Not specified
Toronto Research Chemicals	α -Ketoglutaric Acid-d6	D6	Not specified	1173021-86-7	Not specified

Key Signaling Pathways Involving α -Ketoglutaric Acid

Alpha-ketoglutarate is a central node in cellular metabolism, participating in and influencing several critical signaling pathways beyond its well-known role in the Krebs cycle. Its availability can directly impact cellular processes ranging from energy homeostasis and epigenetic regulation to hypoxia response.

The Krebs Cycle (Tricarboxylic Acid Cycle)

The Krebs cycle is the primary metabolic pathway for the aerobic oxidation of carbohydrates, fatty acids, and amino acids to produce energy in the form of ATP. α -KG is a key intermediate in this cycle.

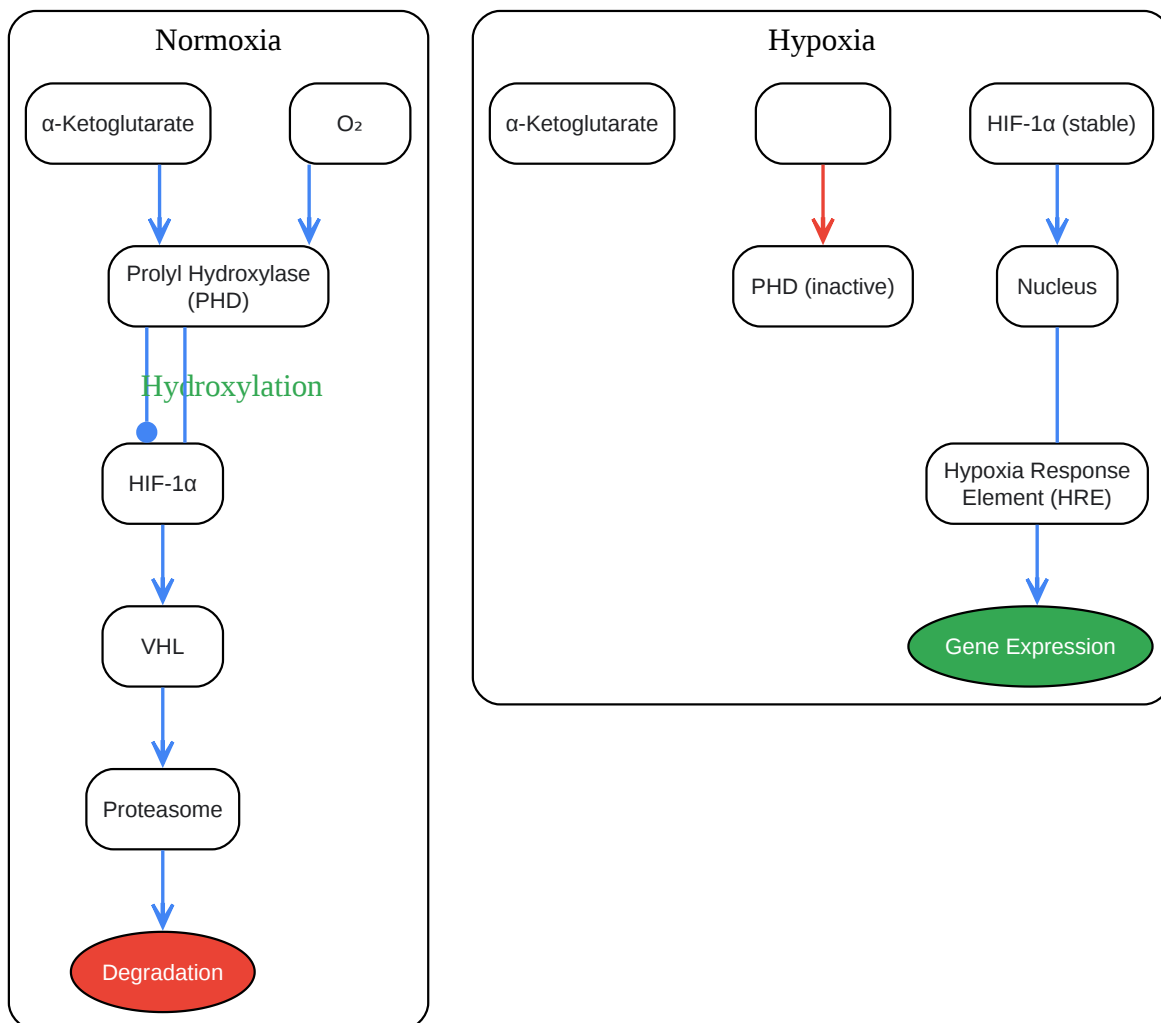


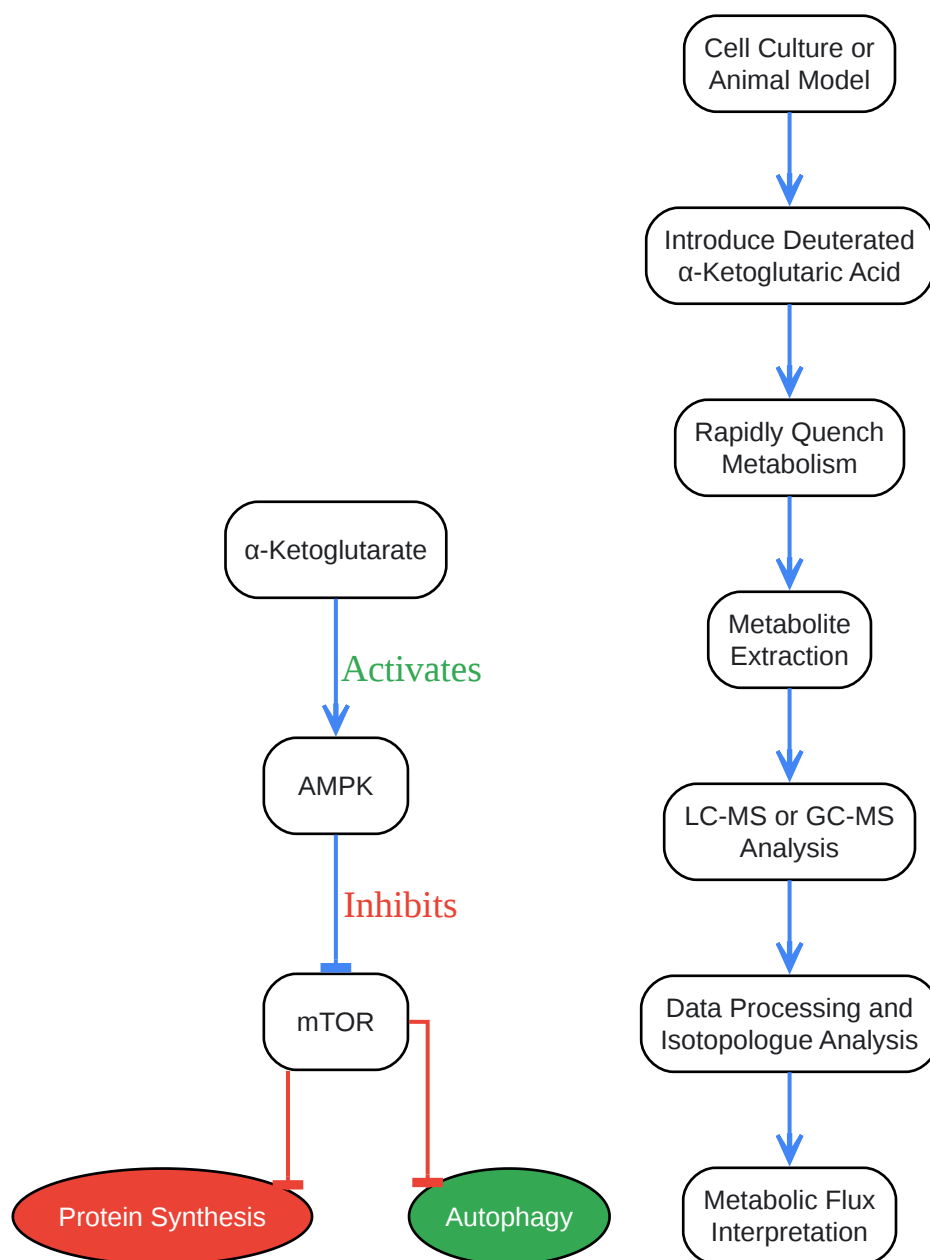
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Figure 1: α -Ketoglutarate in the Krebs Cycle.

Hypoxia-Inducible Factor (HIF-1 α) Signaling

Under normoxic conditions, α -KG acts as a crucial cofactor for prolyl hydroxylase domain (PHD) enzymes, which hydroxylate the alpha subunit of Hypoxia-Inducible Factor 1 (HIF-1 α).^[5] This hydroxylation targets HIF-1 α for proteasomal degradation. In hypoxic conditions, the lack of oxygen as a substrate for PHDs leads to the stabilization of HIF-1 α , allowing it to translocate to the nucleus and activate genes involved in the adaptive response to low oxygen.





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